

Proper Disposal of 8-Pentadecanone: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	8-Pentadecanone	
Cat. No.:	B147388	Get Quote

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and maintaining environmental compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of **8-Pentadecanone**.

Immediate Safety and Handling Precautions:

Before handling **8-Pentadecanone**, it is crucial to be familiar with its hazard profile and take appropriate safety measures. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **8-Pentadecanone** is classified as hazardous to the aquatic environment (long-term hazard), with the hazard statement H413: "May cause long lasting harmful effects to aquatic life"[1]. Therefore, release into the environment must be strictly avoided[1].

Personal Protective Equipment (PPE) is mandatory when handling this compound. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber.
- Body Protection: A laboratory coat or chemical-resistant apron.

Ensure adequate ventilation in the work area to minimize inhalation exposure.



Quantitative Data: Physical and Chemical Properties of 8-Pentadecanone

A summary of the key physical and chemical properties of **8-Pentadecanone** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₅ H ₃₀ O
Molecular Weight	226.40 g/mol
CAS Number	818-23-5
Appearance	Data not available
Boiling Point	Data not available
Melting Point	Data not available
Solubility in Water	Data not available
GHS Hazard Statement	H413: May cause long lasting harmful effects to aquatic life[1]
GHS Precautionary Statements	P273: Avoid release to the environment; P501: Dispose of contents/container in accordance with local/regional/national/international regulations[1]

Procedural Guidance for Disposal

The following step-by-step procedure outlines the recommended protocol for the safe disposal of **8-Pentadecanone** waste. This procedure is based on general best practices for laboratory chemical waste management and should be adapted to comply with your institution's specific Environmental Health and Safety (EHS) guidelines.

Experimental Protocol: Waste Disposal

Waste Segregation:



- Collect all waste materials containing 8-Pentadecanone, including unused product, reaction byproducts, and contaminated materials (e.g., filter paper, absorbent pads), in a designated waste container.
- Do not mix 8-Pentadecanone waste with incompatible chemicals. As a ketone, it should be kept separate from strong oxidizing and reducing agents.
- Segregate solid waste (e.g., contaminated gloves, paper towels) from liquid waste.

Containerization:

- Use a container that is chemically compatible with ketones. High-density polyethylene
 (HDPE) or glass containers are generally suitable.
- The container must be in good condition, with a secure, leak-proof lid.
- Ensure the container is clearly and accurately labeled. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "8-Pentadecanone"
 - The approximate concentration and volume
 - The relevant hazard pictograms (e.g., environmental hazard)
 - The date of waste accumulation
- Waste Accumulation and Storage:
 - Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
 - This area should be a secondary containment system (e.g., a chemical-resistant tray) to prevent the spread of material in case of a leak.
 - The storage area must be well-ventilated and away from sources of ignition and heat.
- Arranging for Disposal:

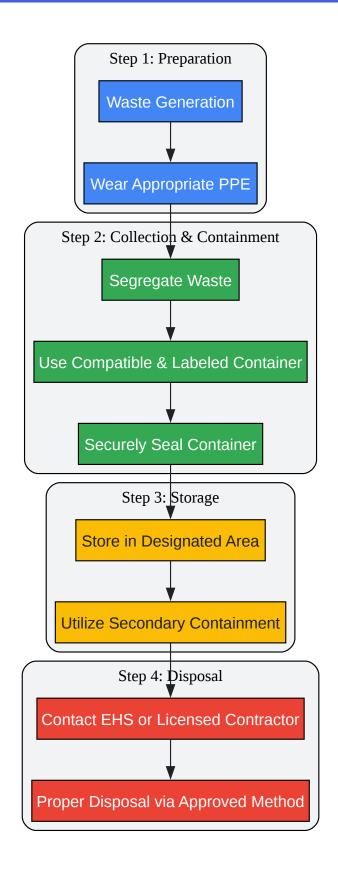


- Once the waste container is full, or if it has been in storage for a period defined by your institutional policy (typically not to exceed one year), arrange for its disposal.
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.
- Do not attempt to dispose of 8-Pentadecanone waste by pouring it down the drain or placing it in the regular trash[2]. This is a violation of environmental regulations and poses a significant risk to aquatic ecosystems.
- Empty Container Disposal:
 - An "empty" container that previously held 8-Pentadecanone must also be disposed of properly.
 - Triple-rinse the container with a suitable solvent (e.g., acetone or ethanol).
 - Collect the rinsate as hazardous waste and add it to your ketone waste stream.
 - After triple-rinsing, the container can typically be disposed of as non-hazardous waste, but be sure to deface or remove the original label. Consult your EHS department for specific guidance on empty container disposal.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **8-Pentadecanone**, from waste generation to final disposal.





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Caption: Disposal workflow for **8-Pentadecanone**.



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References

- 1. 8-Pentadecanone | C15H30O | CID 13162 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pfw.edu [pfw.edu]
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